

Application Notes and Protocols for ENPP1 Inhibitors in Innate Immunity Research

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Compound of Interest

Compound Name: *Enpp-1-IN-26*

Cat. No.: *B15575620*

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Introduction

Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) has emerged as a critical negative regulator of the innate immune system.^[1] It is a type II transmembrane glycoprotein that hydrolyzes extracellular 2'3'-cyclic GMP-AMP (cGAMP), the endogenous ligand for the Stimulator of Interferon of Interferon Genes (STING).^{[2][3]} The cGAS-STING pathway is a pivotal component of innate immunity, responsible for detecting cytosolic DNA from pathogens or damaged cells, leading to the production of type I interferons (IFNs) and other pro-inflammatory cytokines that orchestrate anti-viral and anti-tumor responses.^{[4][5]} By degrading cGAMP, ENPP1 effectively dampens STING-mediated signaling, representing a significant mechanism of immune evasion, particularly within the tumor microenvironment.^{[1][3]}

Elevated ENPP1 expression has been correlated with poor prognosis in various cancers.^{[6][7]} Consequently, the inhibition of ENPP1 presents a promising therapeutic strategy to enhance innate anti-tumor immunity. Small molecule inhibitors of ENPP1 can block the degradation of cGAMP, leading to the restoration of STING signaling, increased cytokine production, and the promotion of a T-cell inflamed or "hot" tumor microenvironment, making tumors more susceptible to immunotherapies like checkpoint inhibitors.^{[6][8]}

This document provides detailed application notes and protocols for utilizing ENPP1 inhibitors, using representative compounds, to study innate immunity.

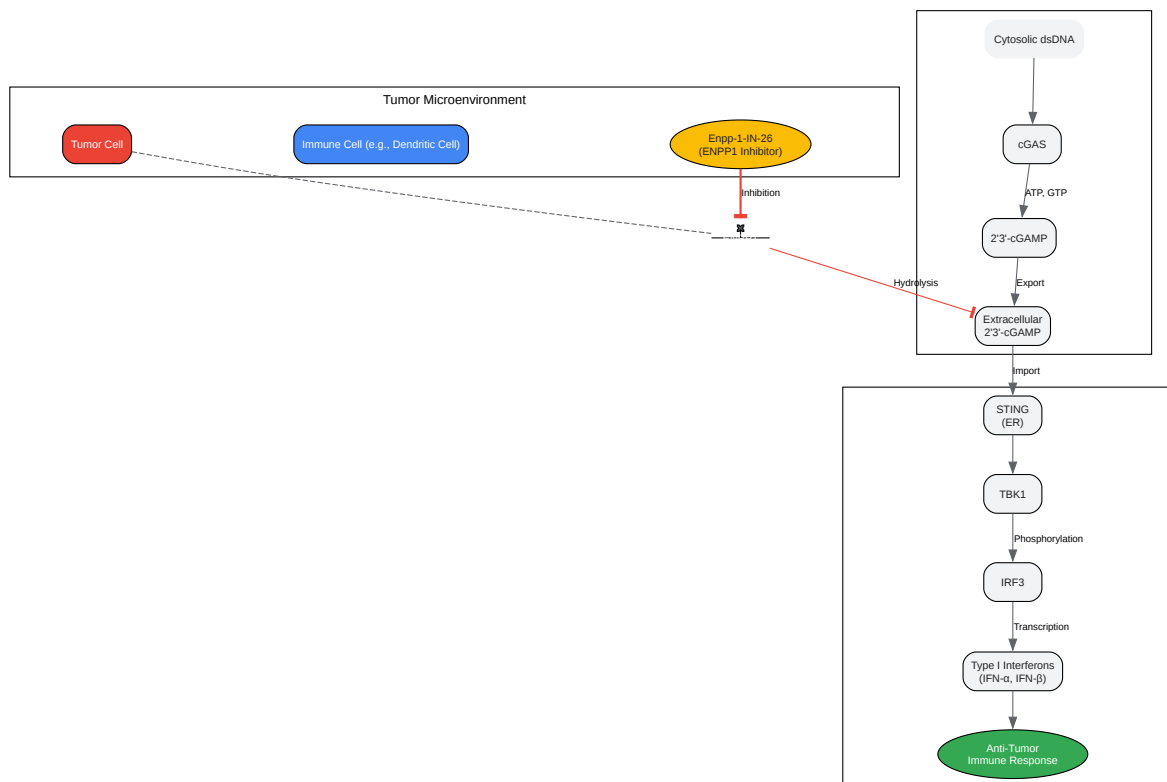
Data Presentation: Potency of Representative ENPP1 Inhibitors

While specific data for a compound designated "**Enpp-1-IN-26**" is not publicly available, the following table summarizes the inhibitory potency of several well-characterized ENPP1 inhibitors. This data is crucial for selecting the appropriate inhibitor and determining effective concentrations for in vitro and in vivo studies.

Inhibitor Name	Target	IC50 (in vitro)	Cell-based IC50 / K _i	Reference(s)
Enpp-1-IN-20	ENPP1	0.09 nM	8.8 nM	[9]
Enpp-1-IN-21	ENPP1	0.45 μM	Not Reported	[8]
ENPP1 Inhibitor C	ENPP1	0.26 μM	10 μM (MDA-MB-231 & C6 cells)	[1]
SR-8314	ENPP1	Not Reported	K _i = 0.079 μM	[2]
OC-1	ENPP1	K _i < 10 nM	Not Reported	[3]
ZXP-8202	ENPP1	Not Reported	EC ₅₀ = 20 nM	[10]

Signaling Pathways and Experimental Workflows

To visualize the mechanism of action of ENPP1 inhibitors and the experimental procedures to evaluate them, the following diagrams are provided.



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Caption: The cGAS-STING signaling pathway and the inhibitory action of **Enpp-1-IN-26** on ENPP1.



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